

2,5-Dichloro-3-methylthiophene structural information and formula

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Compound of Interest

Compound Name: 2,5-Dichloro-3-methylthiophene

Cat. No.: B105426

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An In-depth Technical Guide to 2,5-Dichloro-3-methylthiophene

This technical guide provides comprehensive structural, physical, and chemical information for **2,5-dichloro-3-methylthiophene**, tailored for researchers, scientists, and professionals in drug development.

Structural Information and Chemical Formula

2,5-Dichloro-3-methylthiophene is a substituted thiophene ring with chlorine atoms at the 2 and 5 positions and a methyl group at the 3 position.

Molecular Structure:

Caption: 2D structure of **2,5-Dichloro-3-methylthiophene**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2,5-dichloro-3-methylthiophene
CAS Number	17249-90-0 [1]
Molecular Formula	C ₅ H ₄ Cl ₂ S [1]
SMILES	CC1=C(SC(=C1)Cl)Cl [2]
InChI	InChI=1S/C5H4Cl2S/c1-3-2-4(6)8-5(3)7/h2H,1H3 [2]

Physicochemical Properties

2,5-Dichloro-3-methylthiophene is a clear liquid that ranges in color from light orange to yellow to green.[\[1\]](#)[\[3\]](#) Key physical and chemical properties are summarized below.

Table 2: Physicochemical Data

Property	Value	Reference
Molecular Weight	167.06 g/mol	[1]
Appearance	Light orange to yellow to green clear liquid	[1] [3]
Boiling Point	185 °C	[1] [3]
Density	1.331 g/mL at 25 °C	[1]
Refractive Index (n _{20D})	1.5548	[1]
Flash Point	170°F (76.7°C)	[1]
Storage Temperature	2-8°C	[1] [3]

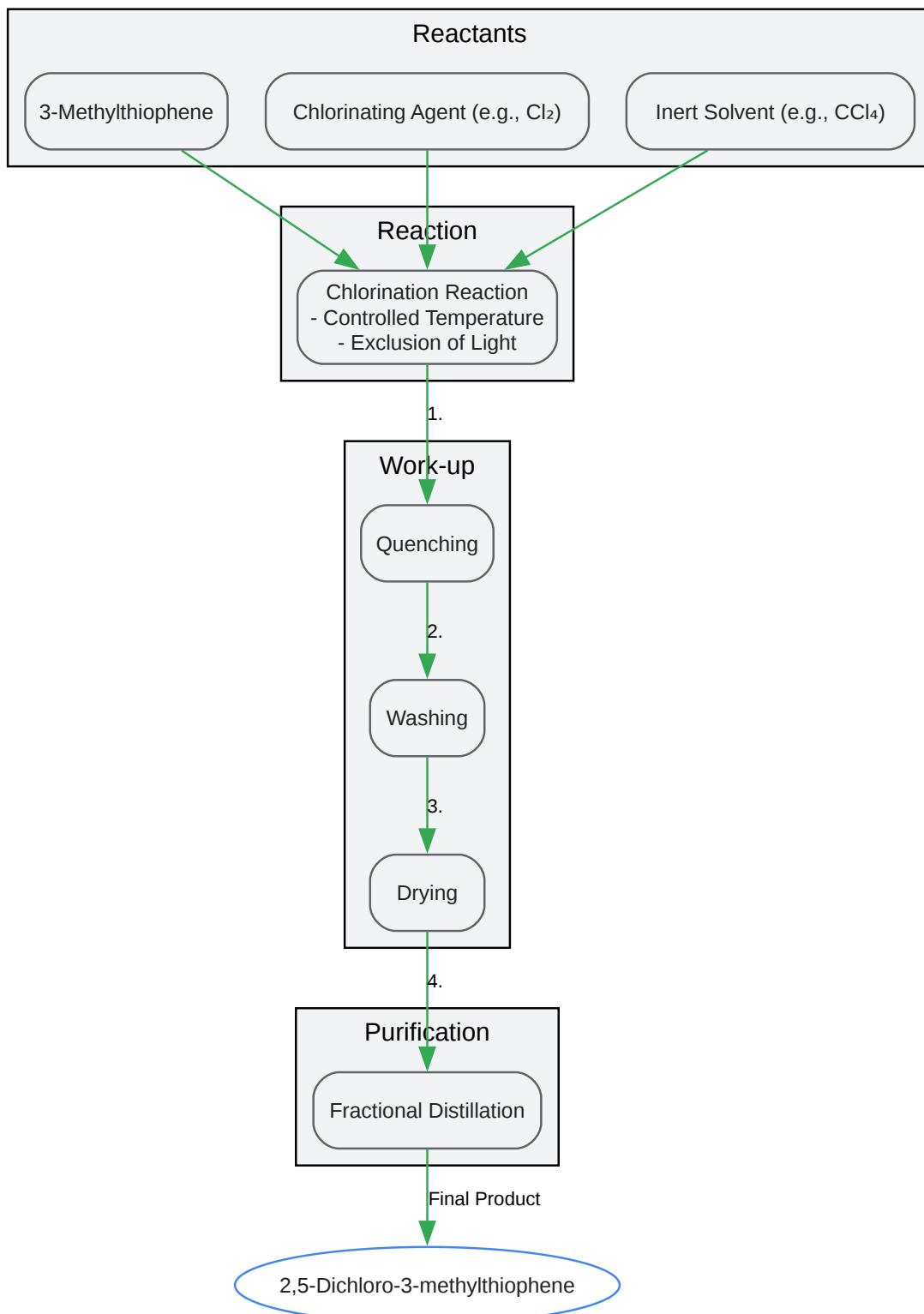
Synthesis Protocol

A plausible and common method for the synthesis of **2,5-dichloro-3-methylthiophene** is the direct chlorination of 3-methylthiophene. While a specific detailed protocol for this exact

transformation is not readily available in the literature, a general procedure can be inferred from standard thiophene chlorination reactions.

Experimental Workflow:

Synthesis Workflow

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Caption: General workflow for the synthesis of **2,5-Dichloro-3-methylthiophene**.

Detailed Methodology:

- Reaction Setup: To a solution of 3-methylthiophene in a suitable inert solvent (e.g., carbon tetrachloride), a chlorinating agent such as chlorine gas is bubbled through the mixture. The reaction is typically carried out at a controlled temperature to prevent over-chlorination and side reactions. The reaction should be performed in the absence of light to avoid radical side-chain chlorination.
- Reaction Monitoring: The progress of the reaction can be monitored by techniques such as Gas Chromatography (GC) or Thin Layer Chromatography (TLC) to determine the consumption of the starting material and the formation of the desired product.
- Work-up: Upon completion, the reaction mixture is quenched, often with an aqueous solution of a reducing agent like sodium bisulfite to remove excess chlorine. The organic layer is then separated, washed with water and brine, and dried over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4).
- Purification: The crude product is purified by fractional distillation under reduced pressure to isolate **2,5-dichloro-3-methylthiophene** from any remaining starting material, mono-chlorinated intermediates, and other isomers.

Spectroscopic Data (Predicted)

While experimental spectra for **2,5-dichloro-3-methylthiophene** are not readily available, the expected spectroscopic features can be predicted based on the analysis of its precursor, 3-methylthiophene, and related chlorinated thiophenes.

Table 3: Predicted ^1H and ^{13}C NMR Data

Nucleus	Predicted Chemical Shift (δ , ppm)	Notes
^1H		
$-\text{CH}_3$	~2.2	The methyl protons are expected to be a singlet.
Ring-H	~6.9	The single proton on the thiophene ring is expected to be a singlet.
^{13}C		
$-\text{CH}_3$	~15	
C3	~135	Carbon bearing the methyl group.
C4	~125	Carbon bearing the hydrogen atom.
C2 & C5	~120-130	Carbons bearing the chlorine atoms.

Mass Spectrometry (MS): The electron ionization mass spectrum is expected to show a molecular ion peak (M^+) at $\text{m/z} = 166$, with a characteristic isotopic pattern for two chlorine atoms (M , $\text{M}+2$, $\text{M}+4$).

Infrared (IR) Spectroscopy: The IR spectrum would likely display characteristic peaks for C-H stretching of the methyl group and the aromatic ring, as well as C-Cl stretching vibrations.

Applications

2,5-Dichloro-3-methylthiophene serves as a versatile building block in organic synthesis. Its primary applications are in the agrochemical and pharmaceutical industries.^[3] It is a key intermediate in the synthesis of:

- **Fungicides and Herbicides:** The thiophene moiety is present in many agrochemicals, and this chlorinated derivative provides a scaffold for further functionalization.^[3]

- Pharmaceuticals: It is used as a precursor for the synthesis of various biologically active compounds.[3]
- Specialty Chemicals: Its electronic properties also make it a candidate for use in the synthesis of conductive polymers and dyes.[3]

Safety and Handling

2,5-Dichloro-3-methylthiophene is a combustible liquid and is toxic if swallowed.[1]

Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[1] Work should be conducted in a well-ventilated area.[1]

Hazard Information:

- GHS Pictograms: GHS06 (Toxic)
- Hazard Statements: H227 (Combustible liquid), H301 (Toxic if swallowed)[1]
- Precautionary Statements: P210 (Keep away from heat/sparks/open flames/hot surfaces), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P301+P310 (IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician)[1]

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